

# 5-Nitroquinoline CAS number and molecular weight.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Nitroquinoline

Cat. No.: B147367

[Get Quote](#)

## An In-depth Technical Guide to 5-Nitroquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Nitroquinoline**, a key intermediate in organic synthesis and a scaffold of significant interest in medicinal chemistry. This document consolidates essential physicochemical data, detailed experimental methodologies, and insights into its biological activities and associated signaling pathways.

## Core Compound Data

**5-Nitroquinoline**, identified by the CAS number 607-34-1, is a heterocyclic organic molecule. [1] Its fundamental properties are summarized below, providing a quick reference for laboratory use and computational modeling.

Property	Value	Reference(s)
CAS Number	607-34-1	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	174.16 g/mol	<a href="#">[2]</a>
Appearance	Pale yellow solid	<a href="#">[1]</a>
Melting Point	70-73 °C	<a href="#">[1]</a>
Purity	≥ 98% (TLC)	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

**5-Nitroquinoline** is a versatile building block, particularly in the development of bioactive molecules for pharmaceuticals.[\[2\]](#) The nitro group at the 5-position provides a reactive site that can be readily modified, for instance, through reduction to an amine, opening up numerous avenues for derivatization.[\[1\]](#)

### Protocol 1: Synthesis of a 5-Nitroquinoline Derivative

This protocol details the synthesis of 8-(morpholin-4-yl)-5-nitroquinoline, illustrating a common synthetic application of a **5-nitroquinoline** precursor.

Procedure:

- In a sealed reaction vessel, dissolve 8-chloro-**5-nitroquinoline** in a suitable solvent such as dimethylformamide (DMF).
- Add an excess of morpholine (typically 2-3 equivalents) to the solution.
- Incorporate a base, for example, potassium carbonate or triethylamine, to act as an acid scavenger.
- Heat the reaction mixture to a temperature between 100 and 150°C for several hours.
- Monitor the reaction's progress using thin-layer chromatography (TLC).

- Upon completion, cool the reaction mixture and introduce it to cold water to precipitate the crude product.
- Filter the resulting solid, wash it thoroughly with water, and then dry it.[\[3\]](#)

## Protocol 2: Cell Viability Assay (MTT Protocol)

This protocol outlines the use of a **5-nitroquinoline** derivative to assess its impact on cell viability, a crucial step in drug discovery.

Materials:

- 8-(Morpholin-4-yl)-**5-nitroquinoline**
- Human cancer cell line (e.g., HCT-116)
- 96-well plates
- Complete cell culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO)
- Microplate reader[\[4\]](#)

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Prepare serial dilutions of the **5-nitroquinoline** derivative in the complete culture medium.
- Remove the existing medium from the wells and add 100  $\mu$ L of the compound dilutions. A vehicle control should be included.
- Incubate the plate for a designated period (e.g., 24, 48, 72 hours).

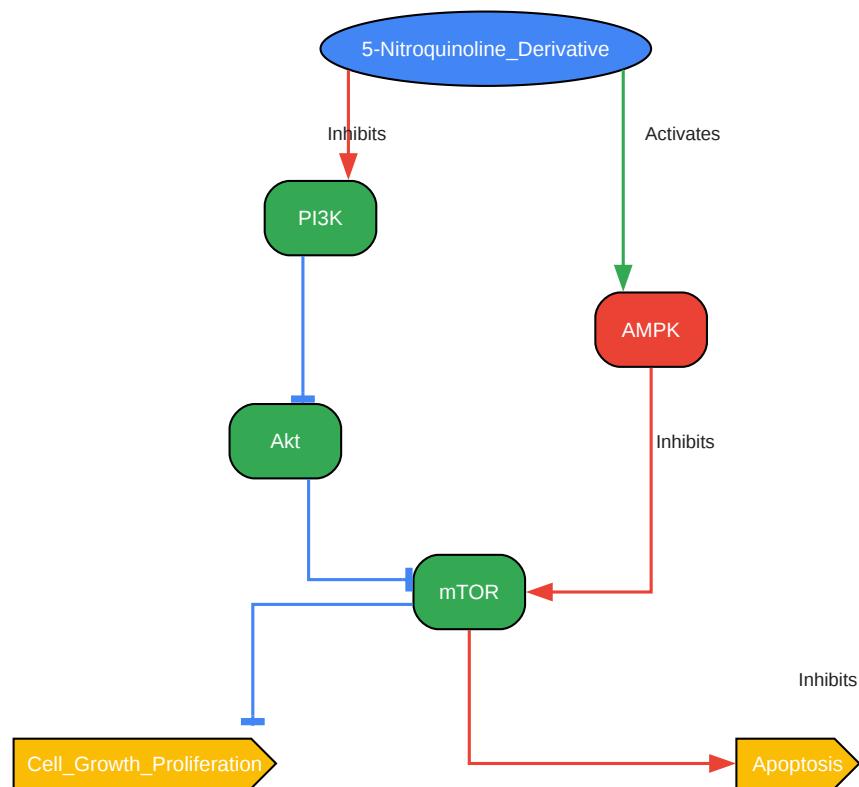
- Add 10  $\mu$ L of MTT solution to each well and incubate for 4 hours at 37°C.
- Following incubation, add 100  $\mu$ L of the solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.[\[4\]](#)

## Biological Activity and Signaling Pathways

Nitroquinoline derivatives have demonstrated a range of biological activities, with anticancer properties being a primary focus of research.[\[5\]](#) Their mechanisms of action can be complex, often involving the modulation of critical signaling pathways and the induction of cellular stress.[\[5\]](#) For instance, some nitroquinoline compounds are known to generate reactive oxygen species (ROS), which can lead to DNA damage and trigger apoptotic cell death.[\[6\]](#)

## Putative Signaling Pathway

Based on the activity of related nitro-heterocyclic compounds, **5-nitroquinoline** and its derivatives may exert their anticancer effects by influencing key cellular signaling cascades. A hypothesized mechanism involves the modulation of pathways that regulate cell growth, proliferation, and survival, such as the PI3K/Akt and AMPK/mTOR pathways.

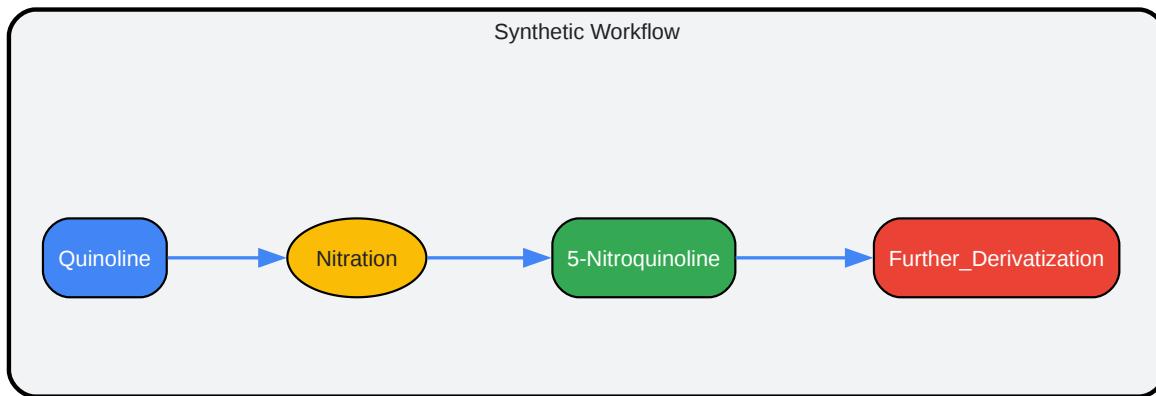


[Click to download full resolution via product page](#)

Caption: Putative signaling pathway modulated by a **5-nitroquinoline** derivative.

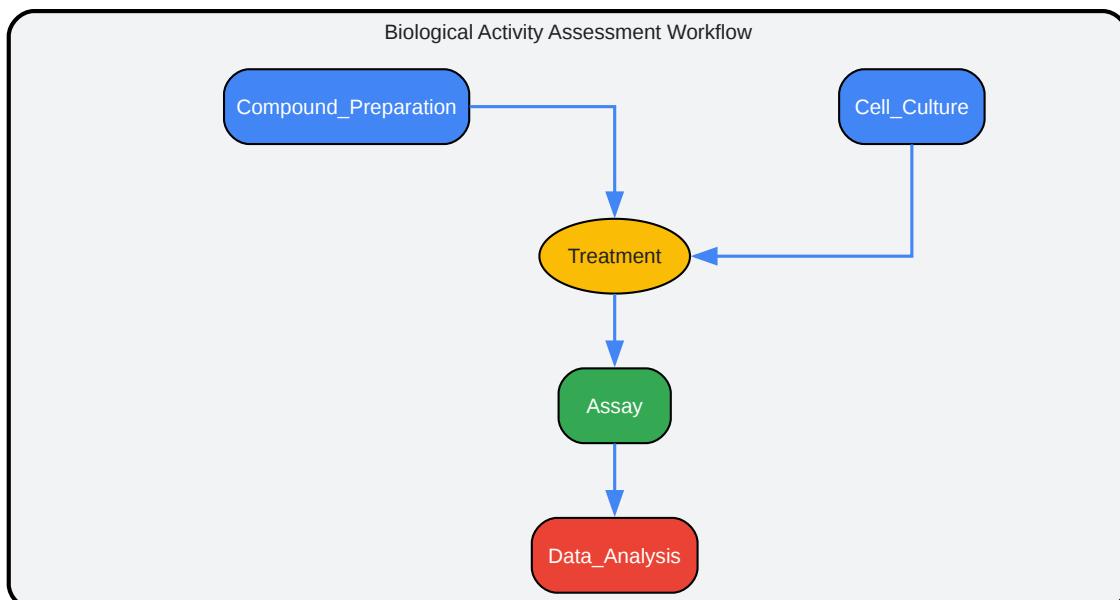
## Experimental and Synthetic Workflows

To provide a clearer understanding of the practical applications of **5-Nitroquinoline**, the following diagrams illustrate a typical synthetic workflow and a general experimental procedure for assessing biological activity.



[Click to download full resolution via product page](#)

Caption: A simplified synthetic workflow for producing **5-nitroquinoline** and its derivatives.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for evaluating the biological effects of a **5-nitroquinoline** compound.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbino.com [nbino.com]
- 2. chemimpex.com [chemimpex.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. Nitroxoline (5-amino-8-hydroxyquinoline) is more a potent anti-cancer agent than clioquinol (5-chloro-7-iodo-8-quinoline) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Nitroquinoline CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147367#5-nitroquinoline-cas-number-and-molecular-weight>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)